

A Comparative Study of Carbomer 934 and Carbomer 940 in Topical Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3427536

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Carbomer 934 and Carbomer 940 are high molecular weight polymers of acrylic acid that are widely used as gelling agents in the pharmaceutical and cosmetic industries. Their ability to form stable, viscous gels at low concentrations makes them ideal for topical formulations such as creams, lotions, and gels. While both are cross-linked polyacrylate polymers, their distinct rheological properties, viscosity, and drug release characteristics necessitate a careful selection based on the specific requirements of a formulation. This guide provides a detailed comparison of **Carbomer 934** and Carbomer 940, supported by experimental data, to aid in the development of effective topical drug delivery systems.

Core Physicochemical and Performance Characteristics

Carbomer 934 and Carbomer 940, while chemically similar, exhibit notable differences in their physical and performance attributes. Carbomer 940 is generally characterized by its high viscosity, short rheology, and excellent clarity in gel formulations.^[1] In contrast, **Carbomer 934** typically provides medium viscosity and is noted for its good salt tolerance.^[1] These differences arise from variations in their polymer structure, specifically the degree of cross-linking.

Property	Carbomer 934	Carbomer 940	Reference
Viscosity	Medium to high (e.g., 40,000–60,000 mPa·s for a 0.5% mucilage)	High (forms highly viscous gels even at low concentrations)	[2]
Rheology	Stable at high viscosity	Short flow property, high yield value	[3][4]
Clarity	Can form opaque gels	Can form sparkling, clear gels	[3][4]
Ion Resistance	Good salt tolerance	Low ion resistance	[1][5]
Primary Use	Creams, lotions, opaque gels, and formulations with electrolytes	Transparent gels, hydroalcoholic gels, hair styling gels	[1][3]

Comparative Performance in Topical Formulations

The choice between **Carbomer 934** and Carbomer 940 significantly impacts the performance of a topical formulation, particularly in terms of drug release and mucoadhesion.

Viscosity and Drug Release

A key determinant of a drug's release from a topical formulation is the viscosity of the vehicle. Generally, an inverse relationship exists between the viscosity of the gel and the drug release rate.[6][7]

A study comparing the release of tolmetin from gel bases found that drug release from a **Carbomer 934** formulation was superior to that from a Carbomer 940 formulation. This was attributed to the lower cross-linking density of **Carbomer 934**, which results in a less tortuous matrix for the drug to diffuse through.[8] Conversely, another study on fluconazole topical gels concluded that Carbomer 940 had a more profound effect in extending drug release compared to **Carbomer 934** when used individually, which is consistent with its higher viscosity.[6][7] The combination of both carbomers can also be used to achieve a desired drug diffusion pattern.[6][7]

Table 1: Comparative Drug Release Data

Drug	Formulation Details	Observation	Reference
Tolmetin	Gel bases of Carbopol 934 and Carbopol 940	Drug release from Carbopol 934 was superior to Carbopol 940.	[8]
Fluconazole	Topical gel formulations with Carbopol 934 and Carbopol 940	Individually, Carbopol 940 showed a more profound effect in extending drug release than Carbopol 934.	[6][7]
Flufenamic Acid	Ethosomal gels with 1% and 1.5% Carbopol 934 and Carbopol 940	Gels with Carbopol 934 showed higher drug release than those with Carbopol 940 at the same concentration.	[8]

Mucoadhesive Properties

Mucoadhesion, the ability of a formulation to adhere to a mucous membrane, is a critical parameter for certain topical applications, such as buccal or ophthalmic delivery. Carbomers are well-known for their mucoadhesive properties, which are attributed to the formation of hydrogen bonds between the carboxylic acid groups of the polymer and the mucin in the mucus.[5]

Studies have shown that **Carbomer 934** possesses strong in vivo bioadhesive properties.[9] [10] In a comparative study, a formulation with 1.5% Carbopol 940 demonstrated high viscosity and mucoadhesion, making it suitable for buccal applications.[8] The choice between **Carbomer 934** and 940 for mucoadhesive formulations will depend on the desired adhesion strength and duration of contact.

Experimental Protocols

Below are generalized methodologies for key experiments used to evaluate and compare **Carbomer 934** and Carbomer 940 in topical formulations.

Preparation of Carbomer Gels

A standardized method for preparing Carbomer gels is crucial for reproducible results.

- **Dispersion:** The required amount of Carbomer powder is slowly sprinkled into a vortex of purified water or a water/co-solvent mixture and mixed until a uniform dispersion is formed. [\[11\]](#)[\[12\]](#)
- **Hydration:** The dispersion is allowed to hydrate for a specified period (e.g., 24 hours) to allow the polymer to swell.[\[6\]](#)
- **Neutralization:** The hydrated dispersion is neutralized with a suitable neutralizing agent, such as triethanolamine (TEA) or sodium hydroxide, to a desired pH (typically between 5.5 and 7.5).[\[11\]](#)[\[12\]](#) Neutralization causes the polymer chains to uncoil and swell, leading to a significant increase in viscosity.[\[13\]](#)
- **Incorporation of Active Ingredient:** The active pharmaceutical ingredient (API) is typically dissolved or dispersed in a suitable solvent and then incorporated into the neutralized gel with gentle mixing.

Viscosity Measurement

Viscosity is a critical quality attribute of Carbomer gels and is typically measured using a rotational viscometer or rheometer.

- **Sample Preparation:** The Carbomer gel is prepared as described above and allowed to equilibrate to a specific temperature (e.g., 25°C).
- **Instrumentation:** A calibrated viscometer/rheometer with a suitable spindle or geometry is used.
- **Measurement:** The viscosity is measured at a defined shear rate or over a range of shear rates to characterize the rheological behavior of the gel. The results are typically reported in

millipascal-seconds (mPa·s) or centipoise (cP).[2]

In Vitro Drug Release Studies

In vitro drug release studies are performed to assess the rate and extent of drug release from the topical formulation.

- **Apparatus:** A Franz diffusion cell apparatus is commonly used for these studies.
- **Membrane:** A synthetic membrane (e.g., cellulose acetate) or excised animal skin is mounted between the donor and receptor compartments of the Franz cell.
- **Procedure:** A known quantity of the Carbomer gel formulation is placed in the donor compartment. The receptor compartment is filled with a suitable receptor medium (e.g., phosphate-buffered saline) and maintained at a constant temperature (e.g., 32°C or 37°C). The receptor medium is stirred continuously.
- **Sampling and Analysis:** At predetermined time intervals, samples are withdrawn from the receptor compartment and replaced with fresh medium. The concentration of the drug in the samples is determined using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.[14]

Mucoadhesion Testing

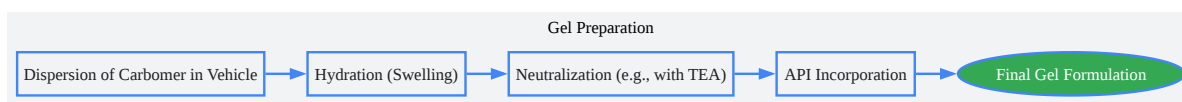
Various methods can be employed to evaluate the mucoadhesive properties of Carbomer gels.

- **Tensile Test:** This method measures the force required to detach the formulation from a mucosal tissue.
 - A section of animal mucosal tissue (e.g., porcine buccal mucosa) is secured to a support.
 - The Carbomer gel is brought into contact with the mucosal surface for a specified time under a defined force.
 - The force required to separate the gel from the mucosa is then measured using a tensiometer.[15]

- Flow-Through Method: This method assesses the retention of the formulation on a mucosal surface under simulated physiological conditions.
 - The Carbomer gel is applied to a section of mucosal tissue.
 - The tissue is then subjected to a continuous flow of a simulated physiological fluid (e.g., artificial saliva).
 - The amount of formulation remaining on the tissue over time is quantified.

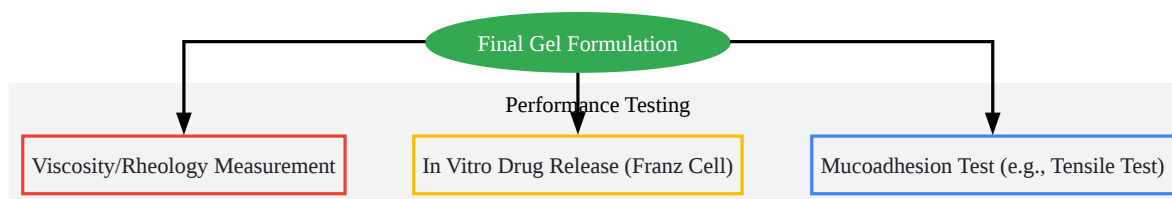
Visualizing Experimental Workflows

The following diagrams illustrate the typical workflows for preparing and testing Carbomer-based topical formulations.



[Click to download full resolution via product page](#)

Diagram 1: General workflow for the preparation of a Carbomer-based topical gel.



[Click to download full resolution via product page](#)

Diagram 2: Key performance tests for Carbomer-based topical formulations.

Conclusion

Both **Carbomer 934** and Carbomer 940 are valuable excipients for the formulation of topical drug delivery systems. The selection between these two polymers should be based on a thorough understanding of their individual properties and the specific requirements of the intended application. Carbomer 940 is the preferred choice for high-viscosity, clear gel formulations where a slower drug release may be desired. **Carbomer 934**, with its better electrolyte tolerance and potentially faster drug release profile, is well-suited for creams, lotions, and opaque gels. By carefully considering the comparative data and employing rigorous experimental evaluation, formulators can optimize the performance of their topical products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. chemger.com [chemger.com]
- 3. What are the carbomer models [vacutaineradditives.com]
- 4. Difference Between Carbopol 934 And 940 China Manufacturers & Suppliers & Factory [kylin-chemicals.com]
- 5. Understanding Carbomer 940 vs Carbomer Homopolymer [carbomer.com]
- 6. researchgate.net [researchgate.net]
- 7. Effect of Carbopol 934 and 940 on Fluconazole Release from Topical Gel Formulation: A Factorial Approach - ProQuest [proquest.com]
- 8. researchgate.net [researchgate.net]
- 9. Study on of bioadhesive property of carbomer 934 by a gamma camera in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Study on of bioadhesive property of carbomer934 by a gamma camera in vivo - PMC [pmc.ncbi.nlm.nih.gov]

- 11. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 12. m.youtube.com [m.youtube.com]
- 13. ulprospector.com [ulprospector.com]
- 14. mdpi.com [mdpi.com]
- 15. Effect of carbomer concentration and degree of neutralization on the mucoadhesive properties of polymer films - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Study of Carbomer 934 and Carbomer 940 in Topical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427536#comparative-study-of-carbomer-934-and-carbomer-940-in-topical-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com